

The Enigmatic Alkaloid: Unraveling the Discovery and Isolation of Regelidine from *Tripterygium regelii*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B10819541*

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Introduction

Regelidine, a structurally complex alkaloid with the chemical formula $C_{35}H_{37}NO_8$, has been identified as a natural product originating from the stems of *Tripterygium regelii*, a plant species native to Northeast Asia.[1] This technical guide provides a comprehensive overview of the available scientific knowledge surrounding the discovery and isolation of **Regelidine**, with a focus on presenting structured data and detailed experimental methodologies. While the full scope of **Regelidine**'s biological activities and the precise historical details of its discovery remain areas of ongoing investigation, this document collates the current understanding to serve as a valuable resource for the scientific community.

Physicochemical Properties of Regelidine

A clear understanding of a compound's physical and chemical characteristics is fundamental for its isolation, characterization, and subsequent development. The table below summarizes the key physicochemical properties of **Regelidine**.

Property	Value	Source
Molecular Formula	C35H37NO8	MedChemExpress
Molecular Weight	599.67 g/mol	MedChemExpress
CAS Number	114542-54-0	MedChemExpress
Appearance	Solid	MedChemExpress
Color	Off-white to light yellow	MedChemExpress
Storage Conditions	4°C, protect from light	MedChemExpress
Solubility	Soluble in DMSO (at 2 mg/mL with ultrasonic warming to 60°C)	MedChemExpress

General Isolation and Extraction Methodology from *Tripterygium regelii*

While a specific, detailed protocol for the isolation of **Regelidine** with quantitative yield and purity data is not extensively documented in publicly accessible scientific literature, a general methodology for the extraction and fractionation of chemical constituents from *Tripterygium regelii* provides a foundational approach. This procedure, typically aimed at isolating various classes of compounds, including alkaloids and triterpenoids, serves as a blueprint for obtaining **Regelidine**.

Experimental Protocol: General Extraction and Fractionation

1. Plant Material Collection and Preparation:

- Collect fresh stems of *Tripterygium regelii*.
- Thoroughly wash the plant material to remove any contaminants.
- Air-dry the stems in a well-ventilated area until they are brittle.

- Grind the dried stems into a coarse powder to increase the surface area for extraction.

2. Solvent Extraction:

- Immerse the powdered plant material in methanol (MeOH). A common ratio is 1:10 (w/v) of plant material to solvent.
- Perform the extraction at room temperature with continuous stirring for a period of 24-48 hours.
- Repeat the extraction process three times with fresh methanol to ensure exhaustive extraction of the phytochemicals.
- Combine the methanolic extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

3. Liquid-Liquid Partitioning:

- Suspend the crude methanolic extract in distilled water.
- Perform sequential liquid-liquid partitioning with solvents of increasing polarity to separate compounds based on their solubility. A typical sequence is:
 - n-hexane (to remove nonpolar compounds like fats and waxes)
 - Dichloromethane (CH₂Cl₂) or Chloroform (CHCl₃) (to extract compounds of intermediate polarity, including many alkaloids)
 - Ethyl acetate (EtOAc) (to isolate moderately polar compounds)
 - n-butanol (n-BuOH) (to extract polar compounds)
- Collect each solvent fraction and concentrate them to dryness. **Regelidine**, as an alkaloid, is expected to be enriched in the dichloromethane or chloroform fraction.

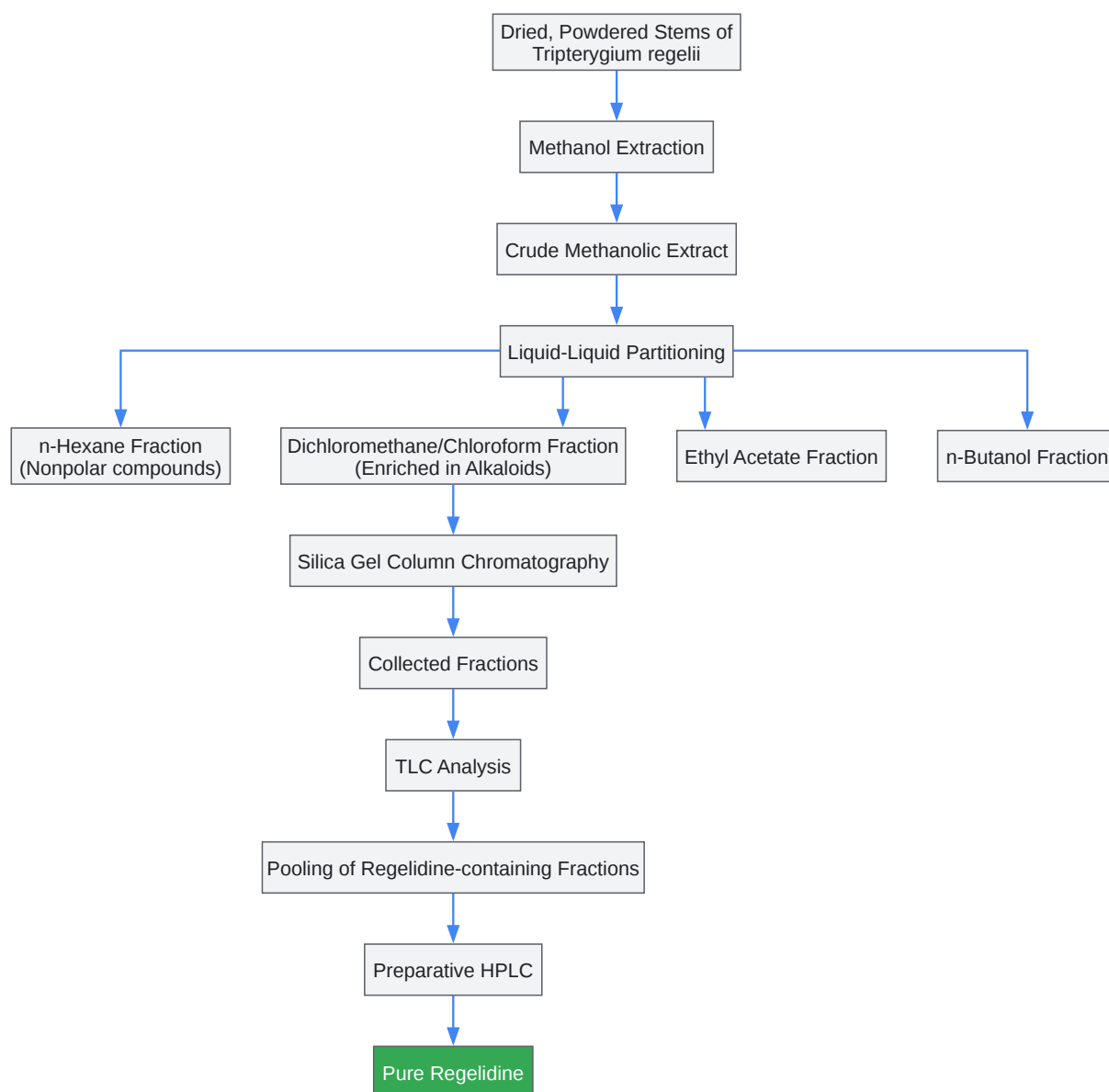
4. Chromatographic Purification:

- Subject the enriched alkaloid fraction to column chromatography for further separation.

- Stationary Phase: Silica gel is a common choice.
- Mobile Phase: A gradient elution system of increasing polarity, such as a mixture of chloroform and methanol (e.g., 100:0 to 90:10), is typically employed.
- Collect the fractions and monitor them using Thin Layer Chromatography (TLC) to identify those containing the target compound.
- Pool the fractions containing **Regelidine** and concentrate them.
- Perform further purification using preparative High-Performance Liquid Chromatography (HPLC) to achieve high purity.

Visualization of the General Isolation Workflow

The following diagram illustrates the logical flow of the general experimental procedure for isolating compounds from *Tripterygium regelii*.



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Caption: General workflow for the isolation of **Regelidine**.

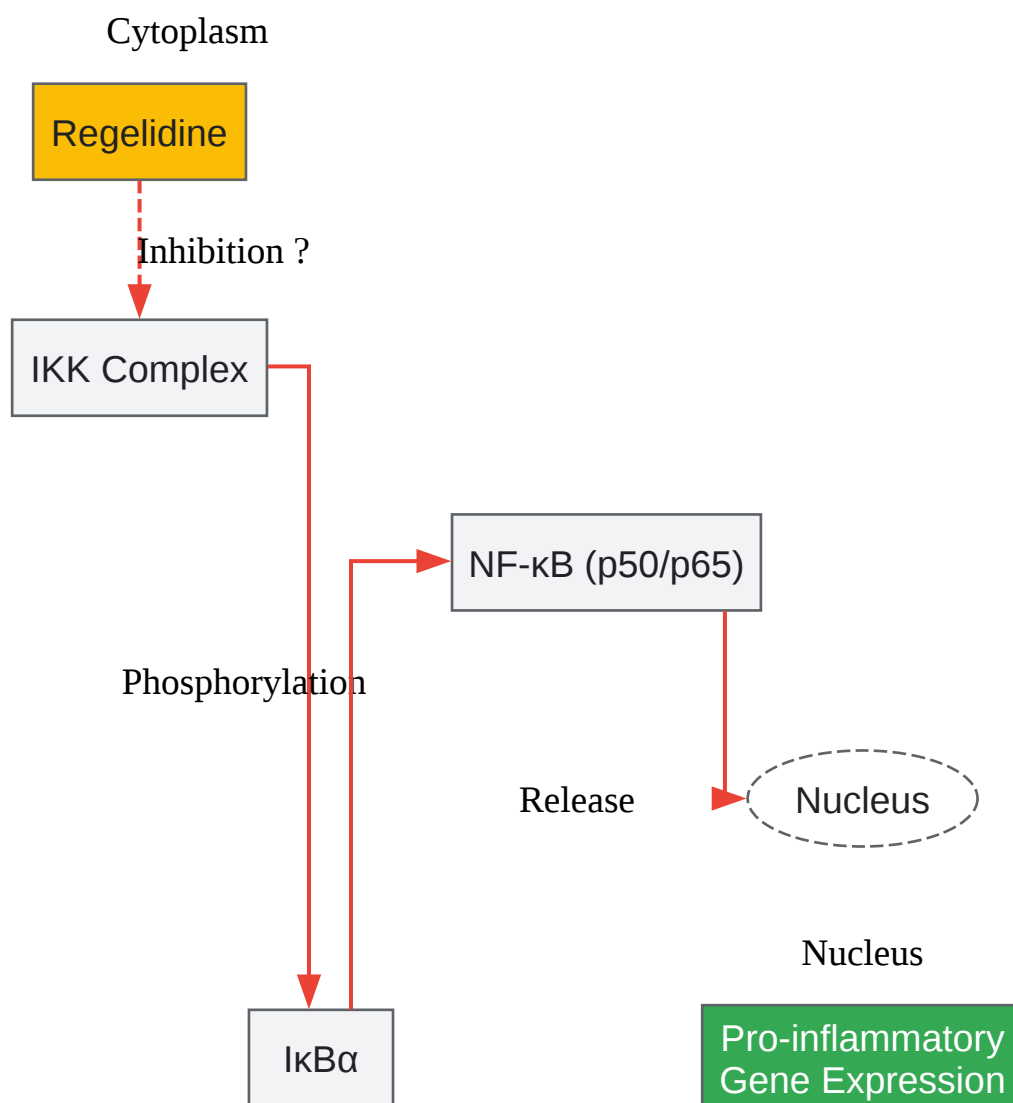
Biological Activity and Signaling Pathways: An Area for Future Research

Currently, there is a notable absence of specific studies in the public domain detailing the biological activities and the signaling pathways modulated by **Regelidine**. While other compounds from the *Tripterygium* genus have been investigated for their anti-inflammatory, immunosuppressive, and anti-cancer properties, the specific pharmacological profile of **Regelidine** remains to be elucidated.

The complex structure of **Regelidine** suggests potential for significant biological activity. Future research should focus on in-vitro and in-vivo studies to determine its cytotoxic, anti-inflammatory, and other pharmacological effects. Elucidating the mechanism of action will require a range of molecular biology techniques, including gene expression analysis, western blotting, and kinase assays, to identify the specific signaling pathways and molecular targets of **Regelidine**.

A Potential Signaling Pathway to Investigate

Based on the activities of other natural products with complex structures, a hypothetical signaling pathway that could be investigated for **Regelidine**'s potential mechanism of action is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is a key regulator of inflammation and immune responses.



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Caption: Hypothetical NF-κB signaling pathway for investigation.

Conclusion

Regelimidine stands as a promising yet understudied natural product from *Tripterygium regelii*. This guide has synthesized the available information on its discovery and isolation, providing a framework for researchers interested in this intriguing alkaloid. The lack of detailed, publicly available data on its specific isolation protocol, quantitative yields, and biological activities highlights a significant gap in the scientific literature. Future research efforts are crucial to

unlock the full potential of **Regelidine**, from establishing a reproducible and scalable isolation method to thoroughly characterizing its pharmacological profile and mechanism of action. Such endeavors will be instrumental in determining its potential as a lead compound for drug development.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Enigmatic Alkaloid: Unraveling the Discovery and Isolation of Regelidine from Tripterygium regelii]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819541#discovery-and-isolation-of-regelidine-from-tripterygium-regelii>]

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